

Comprehensive Safety & Handling Protocol: 2,5-Dichloro-4-methylmandelic Acid

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Compound of Interest

Compound Name:	2,5-Dichloro-4-methylmandelic acid
CAS No.:	1806347-56-7
Cat. No.:	B1413338

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Type: Technical Safety Analysis & Handling Guide (Derived) Target Audience: Medicinal Chemists, Process Safety Engineers, and Drug Development Scientists Status: Expert Analysis based on Structure-Activity Relationships (SAR) and Analogous Data

Executive Summary & Chemical Identity[1][2]

Notice of Derived Data: Specific toxicological data for **2,5-Dichloro-4-methylmandelic acid** is limited in public registries. The following safety analysis is derived from validated analogs (Mandelic acid, 2,5-Dichloro-4-methylbenzoic acid, and 2,4-Dichloromandelic acid) to ensure a conservative, maximum-protection safety posture.

This compound is a halogenated alpha-hydroxy acid, typically utilized as a chiral intermediate in the synthesis of agrochemicals and pharmaceuticals. Its dual functionality (alpha-hydroxy acid + chlorinated aromatic ring) necessitates strict controls against ocular damage and respiratory irritation.

Physicochemical Profiling

Property	Value / Prediction	Relevance to Handling
Chemical Name	2,5-Dichloro-4-methylmandelic acid	Official nomenclature
Formula	C ₉ H ₈ Cl ₂ O ₃	Stoichiometry calculations
Molecular Weight	~235.06 g/mol	Dose/Molarity calculations
Physical State	White to off-white crystalline solid	Dust generation potential
Solubility (Predicted)	Moderate in water; Soluble in MeOH, EtOH, DMSO	Solvent selection for cleaning/reaction
Acidity (pKa)	~3.0 – 3.4 (Predicted)	Corrosivity; requires acid-resistant containers
LogP (Predicted)	~2.5 – 2.8	Lipophilicity indicates potential skin absorption

Hazard Identification & Risk Assessment (GHS)

Based on the "Read-Across" method from Mandelic Acid (CAS 90-64-2) and 2,5-Dichloro-4-methylbenzoic acid (CAS 21460-88-8), the following GHS classifications are assigned to ensure researcher safety.

Hazard Classification Logic

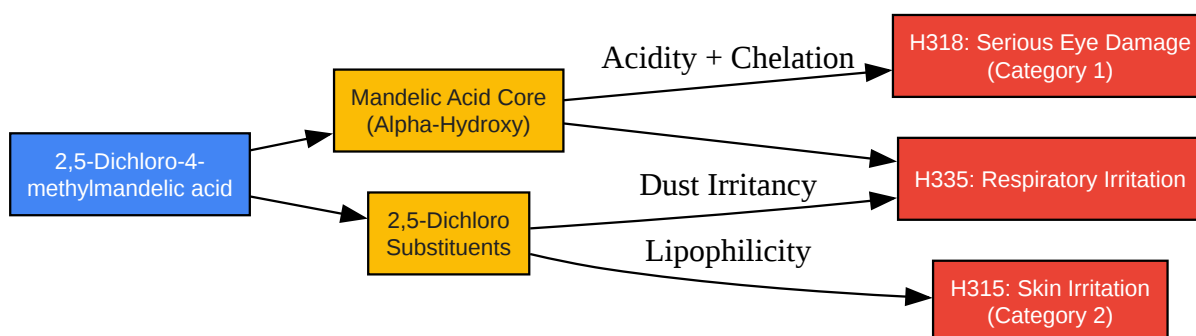
- Serious Eye Damage (Category 1): The alpha-hydroxy acid moiety is a known severe eye irritant. Combined with the acidity of the carboxylic group, irreversible corneal damage is a credible risk.
- Skin Irritation (Category 2): Chlorinated aromatic rings increase lipophilicity, allowing the acid to penetrate and irritate the stratum corneum.
- STOT-SE (Category 3): Inhalation of dusts will likely irritate the upper respiratory tract.

GHS Label Elements (Derived)

- Signal Word: DANGER
- Hazard Statements:
 - H318: Causes serious eye damage.
 - H315: Causes skin irritation.[1]
 - H335: May cause respiratory irritation.

Visualized Hazard Determination Workflow

The following diagram illustrates the logic used to derive these hazards in the absence of a specific SDS.



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Figure 1: Structure-Activity Relationship (SAR) logic used to determine hazard classifications.

Safe Handling & Exposure Control Strategy

Engineering Controls

- Primary Containment: All weighing and transfer operations must be performed inside a Chemical Fume Hood or a Powder Containment Balance Enclosure.
- Ventilation: Ensure face velocity is >0.5 m/s.

- Equipment: Use glass or PTFE (Teflon) equipment. Avoid iron or aluminum spatulas which may corrode or contaminate the product over time.

Personal Protective Equipment (PPE) Matrix

Scientific justification for PPE selection based on permeation and physical form.[2]

Body Part	PPE Recommendation	Technical Justification
Eyes	Chemical Splash Goggles (Indirect Vented)	Safety glasses are insufficient. The acidic dust can bypass side shields and cause immediate corneal opacity (H318).
Hands	Nitrile Gloves (Double gloving recommended)	Outer: 5 mil Nitrile (Chemical resistance). Inner: 3 mil Nitrile (Mechanical barrier). Latex is not recommended due to poor acid resistance.
Respiratory	N95 / P2 Respirator (if outside hood)	Required only if engineering controls fail. Prevents inhalation of acidic particulates.
Body	Lab Coat (Cotton/Poly blend)	Standard protection. Ensure buttons are closed to protect neck area.

Emergency Response Protocols (Self-Validating)

This section outlines a "Self-Validating" response system. The protocol dictates that you act first based on the worst-case assumption (corrosive injury) and validate later.

Ocular Exposure (Critical Path)

IMMEDIATE ACTION REQUIRED:

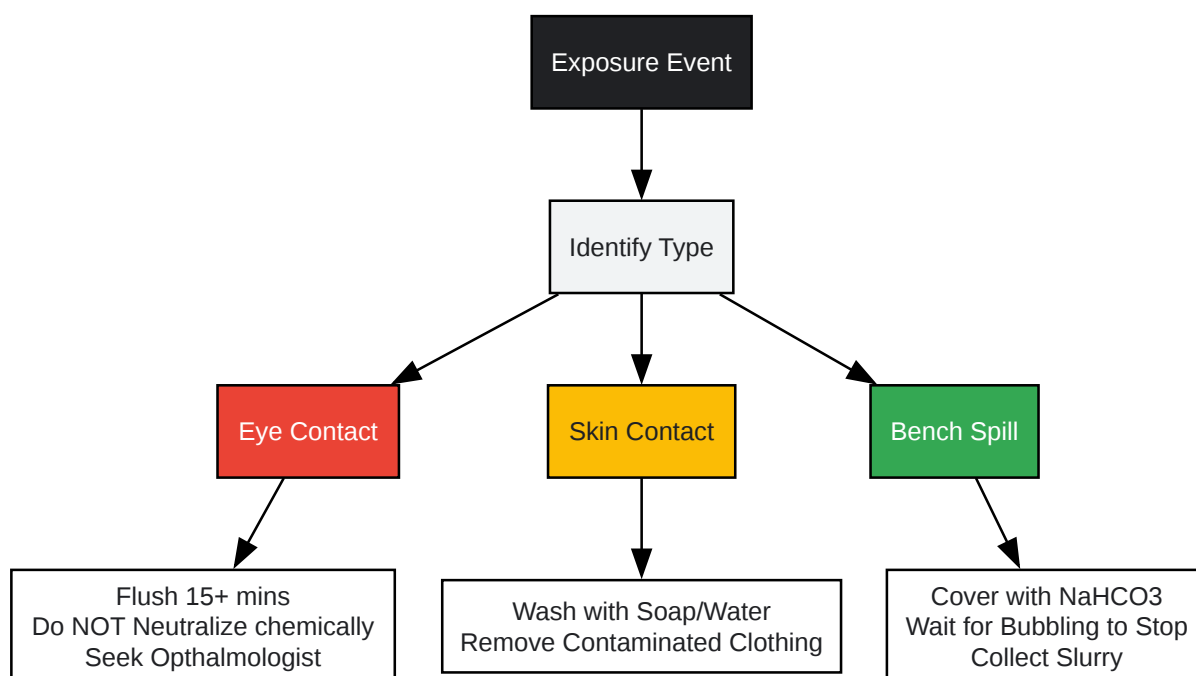
- Flush: Immediately flush eyes with tepid water for minimum 15 minutes.
- Technique: Hold eyelids apart. Move the eye in all directions.
- Validation: Do not stop flushing until emergency medical personnel arrive or pH paper confirms the eye surface is neutral (pH 7.0-7.4). Note: Only check pH if it does not delay flushing.

Spills & Neutralization

Logic: As an acid, simple sweeping creates hazardous dust. Wet neutralization is safer.

- Isolate: Evacuate non-essential personnel.
- Cover: Cover spill with Sodium Bicarbonate (NaHCO_3) or a dedicated Acid Spill Kit.
- Observe: Wait for bubbling (CO_2 evolution) to cease. This validates that neutralization is complete.
- Collect: Scoop the wet slurry into a hazardous waste bag.
- Clean: Wipe surface with water, then acetone to remove organic residues.

Emergency Decision Tree



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Figure 2: Decision tree for immediate response to exposure or release events.

Synthesis & Stability Context

For researchers synthesizing this compound, understanding its stability prevents accidents.

- **Synthesis Route:** Typically synthesized via the hydrolysis of 2,2-dichloro-1-(2,5-dichloro-4-methylphenyl)ethan-1-one or via cyanohydrin synthesis from the corresponding benzaldehyde.
- **Incompatibilities:**
 - **Strong Oxidizing Agents:** Can cleave the alpha-hydroxy bond, releasing toxic gases or causing exothermic runaway.
 - **Strong Bases:** Will form salts immediately; exothermic reaction.
- **Storage:** Store in a cool, dry place. Keep container tightly closed. Hygroscopicity is possible due to the hydroxyl group; protect from moisture to prevent caking.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 30640, 2,5-Dichloro-4-methylbenzoic acid. Retrieved from [[Link](#)]
- ECHA (European Chemicals Agency). Registration Dossier: 2,4-Dichloromandelic acid. (Used for analog read-across regarding chlorinated mandelic acid toxicity). Retrieved from [[Link](#)]
- Occupational Safety and Health Administration (OSHA). Hazard Communication Standard: Safety Data Sheets. 29 CFR 1910.1200. Retrieved from [[Link](#)]

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Sources

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